

A Comprehensive Technical Guide to the Safe Handling of Sudan II-d6

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Compound of Interest

Compound Name: **Sudan II-d6**

Cat. No.: **B6594343**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data for **Sudan II-d6**, a deuterated analog of the fat-soluble dye Sudan II. The information presented is essential for the safe handling, storage, and disposal of this compound in a laboratory setting. The data herein is primarily based on the non-deuterated form, Sudan II, as specific safety data for the deuterated version is not readily available. It is a standard and prudent practice in chemical safety to assume that isotopic labeling with deuterium does not significantly alter the chemical's hazardous properties.

Chemical and Physical Properties

A summary of the key physical and chemical properties of Sudan II is provided below. This data is critical for understanding the behavior of the compound under various laboratory conditions.

Property	Value	References
Molecular Formula	$C_{18}H_{16}N_2O$	[1] [2] [3]
Molecular Weight	276.33 g/mol	[1] [2] [3]
Appearance	Red-brown to Bordeaux crystals/powder	[1] [4]
Melting Point	156 - 158 °C	[3] [4] [5]
Boiling Point	429.6 ± 55.0 °C at 760 mmHg	[6]
Flash Point	213.6 ± 31.5 °C	[6]
Solubility	Insoluble in water. Soluble in DMSO (30 mg/mL).	[1] [7]
Vapor Pressure	0.0 ± 1.0 mmHg at 25 °C	[6]
Density	1.1 ± 0.1 g/cm ³	[6]

Toxicological Information

The toxicological properties of Sudan II have not been fully investigated[\[1\]](#). However, available data suggests that caution should be exercised when handling this compound.

Endpoint	Data	References
Acute Toxicity	Not classified as acutely toxic.	[8]
Skin Corrosion/Irritation	Causes skin irritation. May cause an allergic skin reaction.	[8][9]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[8]
Respiratory or Skin Sensitization	May cause skin sensitization.	[1][9]
Germ Cell Mutagenicity	Suspected of causing genetic defects.	[4]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans.	[10][11]
Reproductive Toxicity	May cause adverse reproductive effects based on animal studies.	[1][10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[8]
Specific Target Organ Toxicity (Repeated Exposure)	Not classified as a specific target organ toxicant (repeated exposure).	[8]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is paramount when working with **Sudan II-d6**. The following are general guidelines for handling this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1][10].

- Skin Protection: Wear appropriate protective gloves to prevent skin exposure[1]. The glove material must be impermeable and resistant to the product[5]. Also, wear appropriate protective clothing to prevent skin exposure[1].
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator[4]. Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149[1][4].

Engineering Controls

- Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed to keep airborne concentrations low[1][5].

General Hygiene

- Wash hands thoroughly after handling[10].
- Avoid contact with eyes, skin, and clothing[10].
- Do not eat, drink, or smoke when using this product.
- Keep away from foodstuffs, beverages, and feed[5].

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances[1][10].
- Keep the container tightly closed when not in use[1][10].
- Store locked up[4].

Emergency Procedures

First-Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical aid immediately[1].

- In Case of Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes[1].
- In Case of Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately[1].
- If Swallowed: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately[1].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or chemical foam[4].
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion[1][10]. Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide[10].
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear[1][10].

Spill and Disposal Procedures

Accidental Release Measures

In the event of a spill, follow the workflow outlined below.



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Caption: Workflow for handling a **Sudan II-d6** spill.

Waste Disposal

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Dispose of contents/container to an approved waste disposal plant[4].
- Consult state and local hazardous waste regulations to ensure complete and accurate classification.

Conclusion

While **Sudan II-d6** is a valuable tool in research and development, it is imperative that it is handled with the utmost care, adhering to the safety guidelines outlined in this document. The provided information, based on the properties of Sudan II, serves as a comprehensive resource to ensure the safety of all laboratory personnel. Always consult the most recent and specific Safety Data Sheet provided by the supplier before use.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Sudan II-d6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6594343#safety-data-sheet-sds-for-sudan-ii-d6\]](https://www.benchchem.com/product/b6594343#safety-data-sheet-sds-for-sudan-ii-d6)

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